

Cefoselis Hydrochloride: A Technical Overview of a Fourth-Generation Cephalosporin

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Compound of Interest

Compound Name: Cefoselis hydrochloride

Cat. No.: B10799927

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Cefoselis hydrochloride**, a fourth-generation cephalosporin antibiotic. The document details its chemical identifiers, mechanism of action, and general experimental methodologies, presenting quantitative data in a structured format for ease of reference.

Core Chemical and Physical Properties

Cefoselis is a potent, broad-spectrum, beta-lactam antibiotic.^{[1][2]} The hydrochloride salt form is frequently utilized in research and pharmaceutical formulations.

Chemical Identifiers

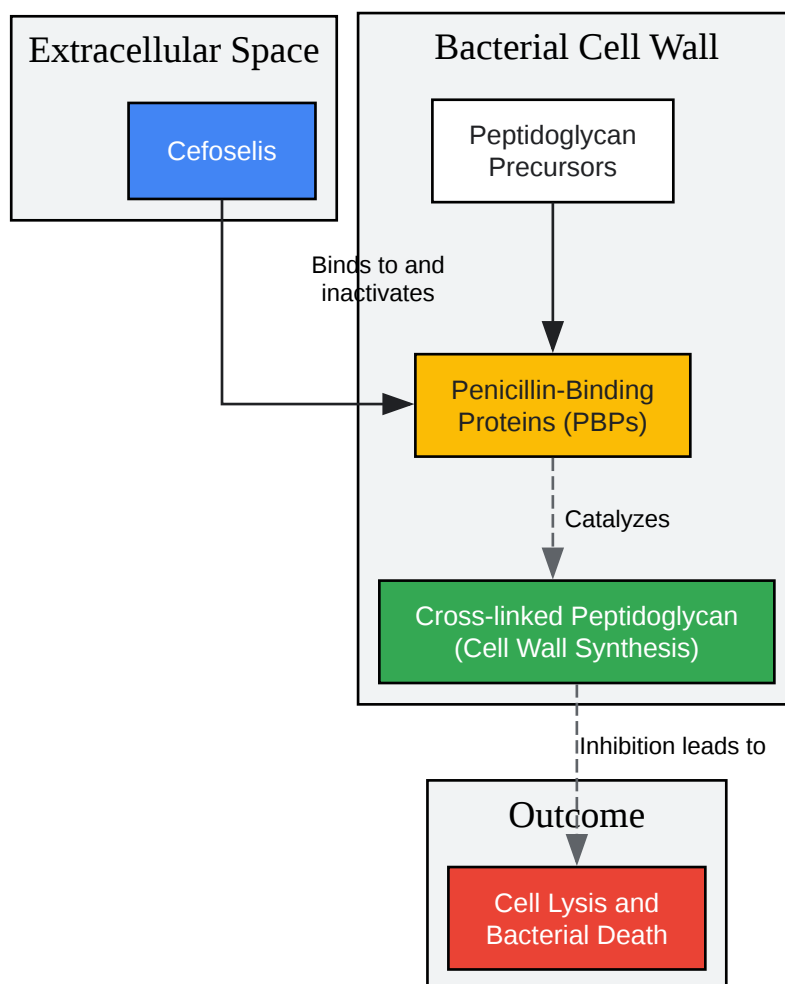
The following table summarizes the key chemical identifiers for Cefoselis and its hydrochloride and sulfate salts.

Identifier	Cefoselis	Cefoselis Hydrochloride	Cefoselis Sulfate
CAS Number	122841-10-5[1][3][4][5]	911212-25-4[6][7]	122841-12-7[5]
Molecular Formula	C ₁₉ H ₂₂ N ₈ O ₆ S ₂ [3][4][5]	C ₁₉ H ₂₃ ClN ₈ O ₆ S ₂ [6]	C ₁₉ H ₂₂ N ₈ O ₆ S ₂ ·H ₂ SO ₄ [5]
Molecular Weight	522.56 g/mol [5][8]	559.02 g/mol [6][9]	620.64 g/mol [5]
IUPAC Name	(6R,7R)-7-[[[(2Z)-2-(2-amino-1,3-thiazol-4-yl)-2-methoxyiminoacetyl]amino]-3-[[2-(2-hydroxyethyl)-3-iminopyrazol-1-yl]methyl]-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylic acid	(6R,7R)-7-[[[(2Z)-2-(2-amino-1,3-thiazol-4-yl)-2-(methoxyimino)acetamido]-3-[[2-(2-hydroxyethyl)-3-imino-2,3-dihydro-1H-pyrazol-1-yl]methyl]-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylic acid hydrochloride[6]	Not explicitly found
Canonical SMILES	CO/N=C(/C1=CSC(=N1)N)\C(=O)N[C@H]2[C@@H]3N(C2=O)C(=C(CS3)C[N+](=O)C(=O)C(N4CCO)N)C(=O)[O-][4]	Cl.CCOC(=O)N[C@H]1[C@@H]2SCC(CN3C(=O)C(=O)N3CCO)C(=O)N2C1=O[6]	Not explicitly found
InChI Key	BHXLLRXDAYEMPP-SBGRAJFYSA-N[3][4]	NRCXQSKOHNLPWW-ZQCAECPKSA-N[6]	Not explicitly found

Mechanism of Action

As a beta-lactam antibiotic, Cefoselis exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall.[2] This action is primarily achieved through the binding and inactivation

of penicillin-binding proteins (PBPs), which are essential enzymes for the final steps of peptidoglycan synthesis.[2][4] The disruption of this process leads to a compromised cell wall, ultimately resulting in cell lysis and bacterial death.[2][4] Cefoselis is effective against a wide range of Gram-positive and Gram-negative bacteria.[1]



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Mechanism of action of Cefoselis.

Experimental Protocols

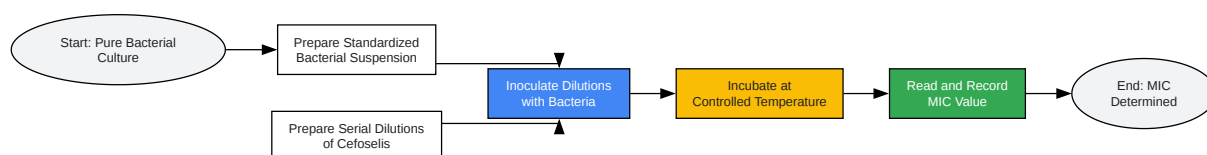
Detailed experimental protocols for **Cefoselis hydrochloride** are typically proprietary or found within specific published research. However, this section outlines the general methodologies for key experiments cited in the literature.

In Vitro Antibacterial Activity Assessment

The in vitro activity of Cefoselis is commonly determined through antimicrobial susceptibility testing (AST). The primary objective is to determine the minimum inhibitory concentration (MIC), which is the lowest concentration of the antibiotic that prevents visible growth of a microorganism.

General Methodology:

- **Bacterial Strain Preparation:** Pure cultures of clinical isolates are grown on appropriate agar media and then suspended in a broth to a standardized turbidity (e.g., 0.5 McFarland standard).
- **Antibiotic Dilution:** A series of twofold dilutions of **Cefoselis hydrochloride** are prepared in a liquid growth medium (e.g., Mueller-Hinton broth).
- **Inoculation:** The standardized bacterial suspension is inoculated into each dilution of the antibiotic.
- **Incubation:** The inoculated samples are incubated under specific conditions (e.g., 37°C for 18-24 hours).
- **MIC Determination:** The MIC is read as the lowest concentration of Cefoselis that shows no visible turbidity.



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